

Application Notes and Protocols for the Encapsulation of Myraldyl Acetate

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Compound of Interest

Compound Name: *Myraldyl acetate*

Cat. No.: *B1169923*

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Introduction

Myraldyl acetate is a synthetic aroma chemical with a soft, floral, and slightly fruity fragrance, reminiscent of jasmine and muguet.^[1] Its application in perfumery, cosmetics, and household products is valued for its stability and long-lasting character.^{[1][2][3]} However, as a volatile organic compound, its efficacy and longevity can be further enhanced through encapsulation, which provides controlled release and protection from environmental degradation. These application notes provide detailed protocols for the encapsulation of **Myraldyl acetate** using two common and effective techniques: liposomal encapsulation and polymeric nanoparticle encapsulation. These methods are particularly suited for hydrophobic molecules like **Myraldyl acetate**.

Physicochemical Properties of Myraldyl Acetate

A summary of the key physicochemical properties of **Myraldyl acetate** relevant to its encapsulation is presented in Table 1.

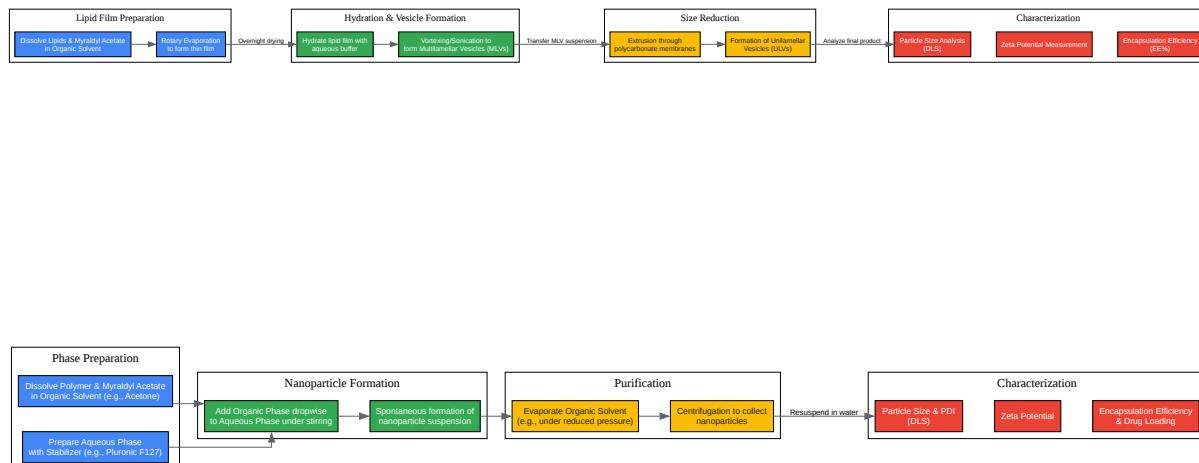
Property	Value	Reference
Chemical Name	4(3)-(4-Methyl-3-pentenyl)-3-cyclohexenylmethyl acetate	[4]
Molecular Formula	C15H24O2	[1][4]
Molecular Weight	236.35 g/mol	[1][4]
Appearance	Colorless liquid	[4]
Odor	Floral, jasmine, sweet, fruity, green	[4]
Solubility	Insoluble in water; Soluble in ethanol, oils	[1]
Boiling Point	297 °C	[1]
Flash Point	> 100 °C	[3]
Vapor Pressure (20°C)	0.0013 hPa	[4]

Application Note 1: Liposomal Encapsulation of Myraldyl Acetate using Thin-Film Hydration

Overview

Liposomes are vesicular structures composed of a lipid bilayer enclosing an aqueous core. For hydrophobic compounds like **Myraldyl acetate**, the molecule is incorporated within the lipid bilayer itself.^[5] The thin-film hydration method is a widely used, reproducible technique for preparing multilamellar vesicles (MLVs).^{[6][7]} Subsequent extrusion can be used to produce unilamellar vesicles (ULVs) of a desired size.

Experimental Workflow



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